

# Application Note: Analysis of Bis(2-propylheptyl) Phthalate in Food Packaging

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## Compound of Interest

Compound Name: *Bis(2-propylheptyl) Phthalate-d4*

Cat. No.: B585399

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## Introduction

Bis(2-propylheptyl) phthalate (DPHP) is a high molecular weight phthalate used as a plasticizer in various polymer applications, including food packaging materials.<sup>[1][2]</sup> Due to its potential for migration from packaging into foodstuffs, concerns have been raised regarding consumer exposure and potential health implications.<sup>[2][3][4]</sup> This application note provides a comprehensive overview of the analytical methodologies for the determination of DPHP in food packaging materials. The protocols detailed herein are intended for researchers, scientists, and professionals in the fields of food safety, analytical chemistry, and drug development.

Phthalates, including DPHP, are not chemically bound to the polymer matrix and can leach into the surrounding environment, particularly into fatty foods.<sup>[4][5]</sup> The migration of these compounds is influenced by several factors, including the nature of the food, storage temperature, and contact time.<sup>[2][3]</sup> Regulatory bodies in various regions have established restrictions on the use of certain phthalates in food contact materials, making accurate and sensitive analytical methods crucial for monitoring compliance and ensuring consumer safety.<sup>[3][6][7]</sup>

This document outlines detailed protocols for sample preparation and analysis of DPHP in food packaging using Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), which are the most common and reliable techniques for phthalate analysis.<sup>[7][8]</sup>

## Quantitative Data Summary

The following table summarizes quantitative data for DPHP and other relevant phthalates found in food packaging materials from various studies. It is important to note that data specifically for DPHP is limited in the public domain, and therefore, data for other high molecular weight phthalates like DEHP and DINP are also included for comparative purposes, as they are often used in similar applications.[\[4\]](#)[\[5\]](#)

Packaging Material	Phthalate Analyte	Concentration Range	Analytical Method	Reference
Polyvinyl Chloride (PVC)	Di(2-ethylhexyl) phthalate (DEHP)	5.19% - 28.76% by weight	GC-MS	<a href="#">[9]</a>
Polymer Materials	Di(2-ethylhexyl) phthalate (DEHP)	1.7 - 3254.1 mg/kg	GC-MS	<a href="#">[10]</a>
Polymer Materials	Di-n-butyl phthalate (DBP)	0.9 - 39.7 mg/kg	GC-MS	<a href="#">[10]</a>
Polymer Materials	Diisononyl phthalate (DINP)	> 0.1% in plasticizer	GC-MS	<a href="#">[10]</a>
Various Food Packaging	Di-iso-butyl phthalate (DIBP)	3.61 - 10.7 µg/L (in leachate)	HS-SPME-GC-MS	<a href="#">[6]</a>
Pork Packaging	Di(2-ethylhexyl) phthalate (DEHP)	up to 1,158 ng/g	GC-MS	<a href="#">[11]</a>
Cheese Packaging	Di-n-butyl phthalate (DBP)	138 - 513 ng/g	GC-MS	<a href="#">[11]</a>

## Experimental Protocols

Extreme care must be taken to avoid contamination during sample preparation and analysis, as phthalates are ubiquitous in laboratory environments.[\[8\]](#)[\[12\]](#) The use of glassware, thoroughly

cleaned with solvent, and the avoidance of plastic materials at all stages is highly recommended.[\[13\]](#)[\[14\]](#)

## Protocol 1: Analysis of DPHP in Food Packaging by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol is a generalized procedure based on common practices for phthalate analysis in polymers.[\[9\]](#)[\[13\]](#)[\[15\]](#)[\[16\]](#)

### 1. Sample Preparation: Solvent Extraction

- Objective: To extract DPHP from the polymer matrix of the food packaging material.
- Materials:
  - Food packaging sample
  - Hexane or Methylene Chloride (pesticide grade or equivalent)[\[13\]](#)
  - Glass vials with PTFE-lined caps
  - Ultrasonic bath
  - Syringe filters (0.22 µm, PTFE)
- Procedure:
  - Cut a representative portion of the food packaging material into small pieces (approximately 2x2 mm).
  - Accurately weigh about 1 gram of the cut sample into a clean glass vial.
  - Add 10 mL of hexane or methylene chloride to the vial.
  - Cap the vial tightly and place it in an ultrasonic bath for 30-60 minutes to facilitate extraction.
  - Allow the sample to cool to room temperature.

- Filter the extract through a 0.22 µm PTFE syringe filter into a clean glass autosampler vial.
- If necessary, dilute the extract with the extraction solvent to fall within the calibration range.

## 2. GC-MS Instrumental Analysis

- Objective: To separate, identify, and quantify DPHP in the sample extract.
- Instrumentation: A gas chromatograph coupled to a mass spectrometer (GC-MS).
- Typical GC Conditions:
  - Column: DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness
  - Injector: Splitless mode, 280 °C
  - Oven Program:
    - Initial temperature: 60 °C, hold for 1 min
    - Ramp: 10 °C/min to 300 °C
    - Hold: 10 min
  - Carrier Gas: Helium, constant flow of 1.0 mL/min
- Typical MS Conditions:
  - Ion Source: Electron Ionization (EI), 70 eV
  - Source Temperature: 230 °C
  - Quadrupole Temperature: 150 °C
  - Acquisition Mode: Selected Ion Monitoring (SIM)
  - Ions to Monitor for DPHP: m/z 149 (quantifier), 167, 279 (qualifiers). Note: The ion m/z 149 is a characteristic fragment for many phthalates.[\[17\]](#)

### 3. Calibration and Quantification

- Prepare a series of calibration standards of DPHP in the extraction solvent (e.g., 0.1, 0.5, 1, 5, 10 µg/mL).
- Inject the standards and the sample extracts into the GC-MS system.
- Construct a calibration curve by plotting the peak area of the quantifier ion against the concentration of the standards.
- Determine the concentration of DPHP in the sample extracts from the calibration curve.

## Protocol 2: Analysis of DPHP in Food Packaging by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This protocol provides a sensitive and selective alternative to GC-MS, particularly for complex matrices.[\[18\]](#)[\[19\]](#)

### 1. Sample Preparation: Solvent Extraction and Clean-up

- Objective: To extract DPHP and clean up the extract to minimize matrix effects.
- Materials:
  - Food packaging sample
  - Acetonitrile (LC-MS grade)
  - Methanol (LC-MS grade)
  - Water (LC-MS grade)
  - Solid-Phase Extraction (SPE) cartridges (e.g., C18)
  - Glass vials with PTFE-lined caps
- Procedure:

- Perform the solvent extraction as described in Protocol 1, using acetonitrile as the extraction solvent.
- For samples with complex matrices, a solid-phase extraction (SPE) clean-up step may be necessary.
- Condition a C18 SPE cartridge with 5 mL of methanol followed by 5 mL of water.
- Load 1 mL of the sample extract onto the SPE cartridge.
- Wash the cartridge with 5 mL of a water/methanol mixture (e.g., 50:50 v/v) to remove polar interferences.
- Elute the DPHP from the cartridge with 5 mL of acetonitrile.
- Collect the eluate and evaporate it to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a suitable volume (e.g., 1 mL) of the mobile phase starting composition.

## 2. LC-MS/MS Instrumental Analysis

- Objective: To achieve high-sensitivity and high-selectivity analysis of DPHP.
- Instrumentation: A liquid chromatograph coupled to a tandem mass spectrometer (LC-MS/MS).
- Typical LC Conditions:
  - Column: C18 column (e.g., 100 mm x 2.1 mm, 2.6  $\mu$ m)
  - Mobile Phase A: Water with 0.1% formic acid
  - Mobile Phase B: Acetonitrile with 0.1% formic acid
  - Gradient: A suitable gradient to separate DPHP from other components (e.g., start with 50% B, ramp to 95% B over 10 minutes).

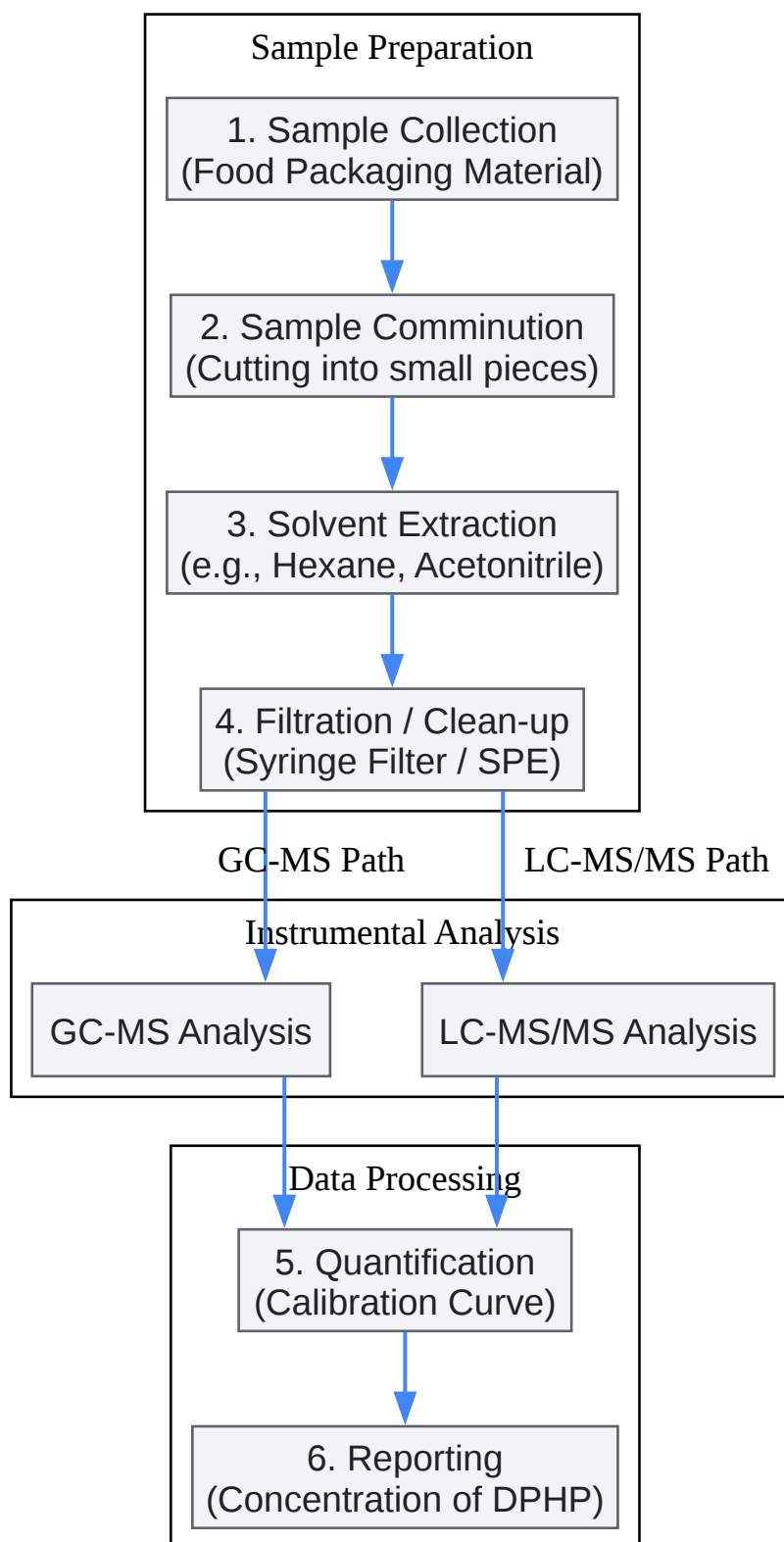
- Flow Rate: 0.3 mL/min
- Column Temperature: 40 °C
- Typical MS/MS Conditions:
  - Ion Source: Electrospray Ionization (ESI), positive mode
  - IonSpray Voltage: 5500 V
  - Temperature: 500 °C
  - Acquisition Mode: Multiple Reaction Monitoring (MRM)
  - MRM Transitions for DPHP: Precursor ion  $[M+H]^+$  → Product ions (specific transitions need to be optimized, but will be derived from the fragmentation of the DPHP molecule).

### 3. Calibration and Quantification

- Prepare calibration standards in the mobile phase.
- Inject the standards and the prepared sample extracts.
- Construct a calibration curve based on the MRM peak areas.
- Quantify DPHP in the samples.

## Workflow Diagram

The following diagram illustrates the general workflow for the analysis of DPHP in food packaging.



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Caption: General workflow for the analysis of DPHP in food packaging.



## Conclusion

The analytical methods described in this application note provide robust and reliable approaches for the determination of Bis(2-propylheptyl) phthalate in food packaging materials. The choice between GC-MS and LC-MS/MS will depend on the specific requirements of the analysis, such as the desired sensitivity, the complexity of the sample matrix, and the available instrumentation. Adherence to strict quality control measures, including the use of method blanks and certified reference materials, is essential for obtaining accurate and defensible results. These protocols can be adapted and validated by individual laboratories to meet their specific needs in monitoring DPHP levels in food contact materials and ensuring compliance with regulatory standards.

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